Stability of Phenethyl lactate under different storage conditions

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Compound of Interest	
Compound Name:	*Phenethyl lactate*
CAS No.:	*155449-46-0*
Cat. No.:	*B120143*

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Technical Support Center: Phenethyl Lactate Stability & Storage

Reference ID: PEL-STAB-2024-V1

Subject: Stability Protocols, Degradation Kinetics, and Storage Optimization for **Phenethyl Lactate**

Executive Summary & Chemical Profile

Phenethyl Lactate (PEL) is a lipophilic ester formed from the condensation of Lactic Acid and Phenethyl Alcohol. Widely used in fragrance, flavor, and pharmaceutical formulations, its stability is governed primarily by its susceptibility to hydrolysis and transesterification.

- CAS Number: 10138-63-3
- Chemical Structure: 2-hydroxypropanoic acid, 2-phenylethyl ester
- Key Instability Factor: Moisture-driven autocatalytic hydrolysis.

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This guide provides an evidence-based framework for maintaining PEL integrity, troubleshooting degradation issues, and validating shelf-life claims.

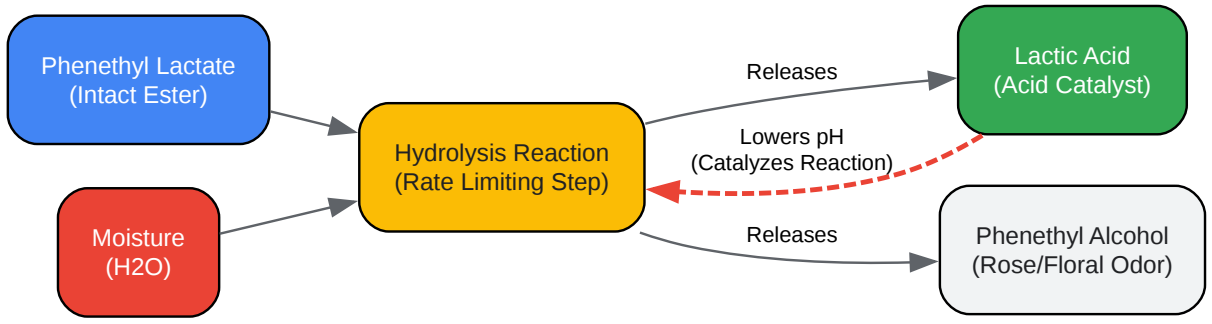
Mechanism of Instability: The "Autocatalytic Loop"

The primary degradation pathway for **Phenethyl Lactate** is hydrolysis, where the ester bond cleaves in the presence of water to release Lactic Acid and Phenethyl Alcohol.

Why this matters: This reaction is autocatalytic.

- Trace water initiates slow hydrolysis.
- Lactic Acid is released, lowering the pH of the system.
- The lower pH acts as a catalyst, exponentially increasing the rate of further hydrolysis.

Visualization: The Autocatalytic Degradation Pathway



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Figure 1: The autocatalytic hydrolysis loop of **Phenethyl Lactate**. Note how the byproduct (Lactic Acid) feeds back into the reaction, accelerating degradation.

Storage Conditions & Optimization

To prevent the initiation of the autocatalytic loop, storage conditions must be rigorously controlled.

Quantitative Storage Parameters

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Parameter	Recommended Range	Critical Limit (Failure Point)	Mechanism of Failure
Temperature	4°C – 15°C (Cool)	> 30°C	Arrhenius acceleration of hydrolysis kinetics.
Moisture (Water Activity)	< 0.1% w/w	> 0.5% w/w	Initiates ester cleavage.
Headspace Gas	Nitrogen / Argon	Ambient Air (Oxygen/Moisture)	Moisture ingress; secondary oxidation of alcohol moiety.
Container Material	Glass, Aluminum, HDPE	PET, PVC (Permeable)	Leaching of plasticizers; moisture permeation.
pH (Formulation)	5.5 – 6.5 (Buffered)	< 4.0 or > 8.0	Acid/Base catalyzed hydrolysis.

Protocol: Optimal Storage Workflow

- Incoming QC: Upon receipt, measure Acid Value (AV). An AV > 1.0 mg KOH/g indicates pre-existing degradation.
- Aliquotting: Minimize headspace. If using large drums, transfer to smaller, single-use containers to avoid repeated exposure to humid air.
- Inerting: Purge headspace with Nitrogen for 30 seconds before sealing.
- Sealing: Use Teflon-lined caps. Avoid paper liners which absorb moisture.

Troubleshooting & FAQs

Q1: My **Phenethyl Lactate** has developed a "rose-like" or "fermented" odor. Is it still usable?

Diagnosis:Hydrolysis has occurred.

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- Root Cause: The "rose" note is Phenethyl Alcohol (a degradation product). The "fermented/sour" note is Lactic Acid.
- Action: Perform an HPLC or GC assay. If the purity has dropped by >2%, the batch is compromised. The free acid may destabilize other ingredients in your formulation.
- Correction: Discard batch. Review moisture controls in your storage area.

Q2: Can I store **Phenethyl Lactate** in an ethanolic solution?

Diagnosis:Risk of Transesterification.

- Technical Insight: In the presence of Ethanol (solvent), PEL can undergo transesterification, swapping the phenethyl group for an ethyl group, resulting in Ethyl Lactate and free Phenethyl Alcohol.
- Mitigation: Avoid protic solvents (alcohols) for long-term storage. Use aprotic solvents like Propylene Glycol (PG) or store neat (undiluted). If ethanol is required, ensure the pH is strictly neutral (6.0–7.0) to inhibit the catalytic exchange.

Q3: The material has become cloudy. What happened?

Diagnosis:Moisture Saturation or Oligomerization.

- Root Cause: PEL is lipophilic. If water ingress occurs, it may form a micro-emulsion (cloudiness) before hydrolysis fully sets in. Alternatively, at high temperatures, lactic acid esters can form lactide oligomers (less common in PEL than simple lactates).
- Action: Centrifuge a sample. If water separates, the bulk material is wet. Dry with anhydrous sodium sulfate if the chemical integrity is still intact (verify via GC).

Analytical Monitoring Protocols

To validate stability, do not rely on smell alone. Use this quantitative workflow.

Method A: HPLC (High-Precision)

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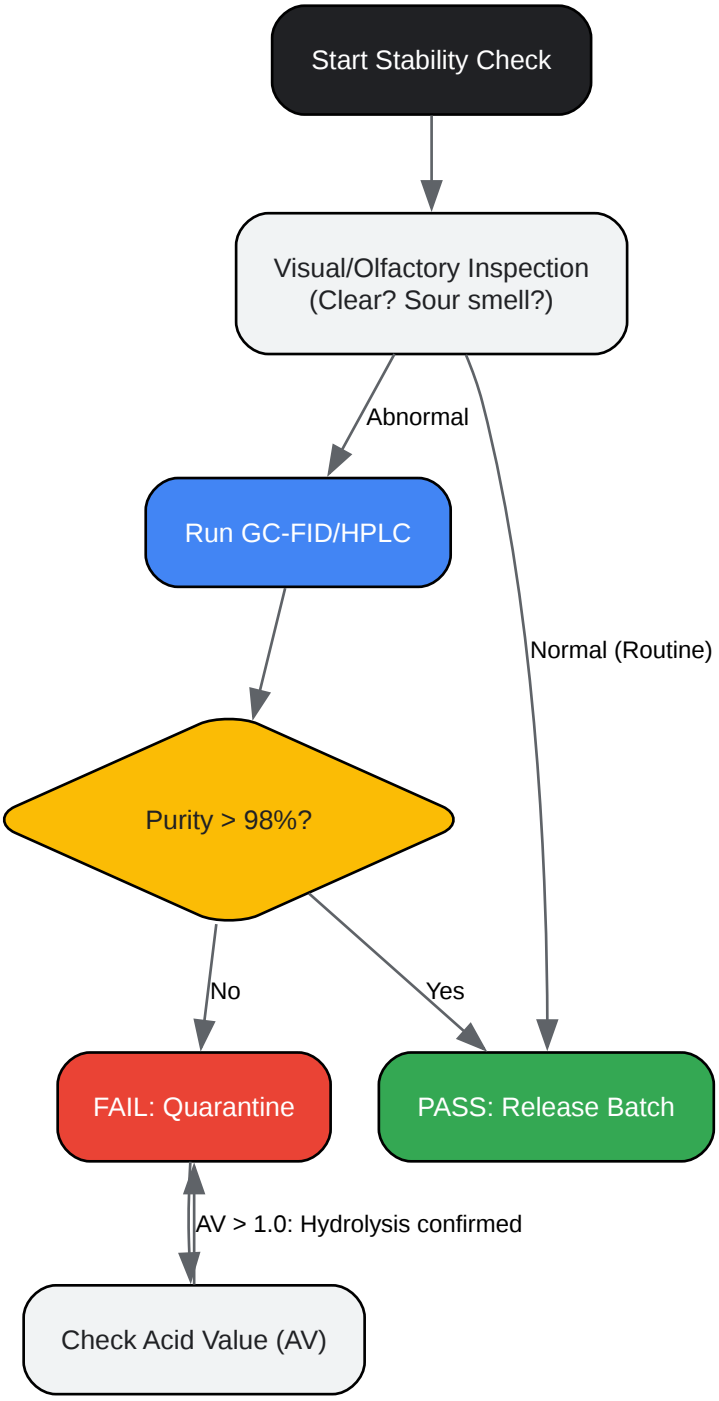
- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 150mm, 5µm.
- Mobile Phase: Isocratic Acetonitrile:Water (50:50) with 0.1% Phosphoric Acid.
- Detection: UV @ 210 nm (Lactate carbonyl) and 254 nm (Phenethyl ring).
- Pass Criteria:
  - **Phenethyl Lactate** Peak Area: > 98.0%
  - Phenethyl Alcohol Peak Area: < 1.0%
  - Lactic Acid: Not detected (elutes in void volume usually).

Method B: GC-FID (Rapid Screening)

- Column: DB-WAX or HP-5.
- Temp Program: 100°C (1 min) → 10°C/min → 220°C.
- Advantage: Clearly separates Phenethyl Alcohol (degradation product) from the parent ester.

Visualization: Stability Testing Decision Tree

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Figure 2: Decision logic for routine stability monitoring of **Phenethyl Lactate**.

References

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- Fisher Scientific. (2021). Safety Data Sheet: Methyl Lactate (Structural Analog). Retrieved from
- Pereira, C. S. M., & Rodrigues, A. E. (2014). Ethyl lactate as a solvent: Properties, applications and production processes.[1][2] Green Chemistry.[1] (Establishes hydrolysis kinetics of lactate esters).
- Vu, D. T., et al. (2024). Dual-Regime Reaction Kinetics of the Autocatalytic Hydrolyses of Aqueous Alkyl Lactates. ACS Sustainable Chemistry & Engineering.
- ICH Harmonised Tripartite Guideline. (2003). Stability Testing of New Drug Substances and Products Q1A(R2). (Standard protocols for accelerated aging). Retrieved from
- The Good Scents Company. (2023). **Phenethyl Lactate** Organoleptic Properties.[3] Retrieved from

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Sources

- 1. High-Purity L-ethyl Lactate (99%): Sustainable Solvent for Modern Industries - Jiangxi Zhongding Biotechnology Co., Ltd. [jxzd-chem.com]
- 2. researchgate.net [researchgate.net]
- 3. ethyl lactate, 97-64-3 [thegoodscentscompany.com]
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